

"3-amino-N-(2,3-dimethylphenyl)benzamide safety data sheet"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-amino-N-(2,3-dimethylphenyl)benzamide

Cat. No.: B012168

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An In-Depth Technical Guide to the Safe Handling of 3-amino-N-(2,3-dimethylphenyl)benzamide

This guide provides comprehensive safety information for researchers, scientists, and drug development professionals working with **3-amino-N-(2,3-dimethylphenyl)benzamide**. It is structured to provide not only essential safety protocols but also the scientific rationale behind these recommendations, ensuring a thorough understanding of the potential hazards and the necessary precautions.

Chemical Identification and Physical Properties

3-amino-N-(2,3-dimethylphenyl)benzamide is a benzamide derivative with the molecular formula C₁₅H₁₆N₂O.^[1] Understanding its fundamental properties is the first step in safe handling.

Property	Value	Source
CAS Number	102630-86-4	[1][2]
Molecular Formula	C15H16N2O	[1]
Molecular Weight	240.30 g/mol	[1]
Appearance	Off-white solid (powdered form), Colorless crystals (crystalline form)	[3]
Solubility	Slightly soluble in water; soluble in many organic solvents.	[3]

Note: Some physical and chemical properties for the specific compound are not readily available. Data for the parent compound, benzamide, is provided for context.

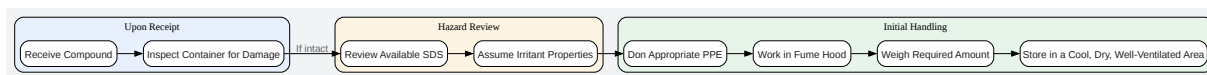
Hazard Identification and GHS Classification

While a specific GHS classification for **3-amino-N-(2,3-dimethylphenyl)benzamide** is not detailed in the available safety data sheet, related benzamide compounds are known to cause skin, eye, and respiratory irritation.[4][5][6] Therefore, it is prudent to handle this compound with the assumption that it may present similar hazards.

Anticipated Potential Hazards:

- Skin Irritation: Causes skin irritation.[4][5][6]
- Eye Irritation: Causes serious eye irritation.[4][5][6]
- Respiratory Irritation: May cause respiratory irritation.[4][5]

The following workflow outlines the initial assessment and handling precautions upon receiving the compound.



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Caption: Initial Hazard Assessment and Handling Workflow.

Exposure Controls and Personal Protection

Given the potential for irritation, stringent exposure controls are paramount. The principle of "as low as reasonably practicable" (ALARP) should be applied to minimize any potential exposure.

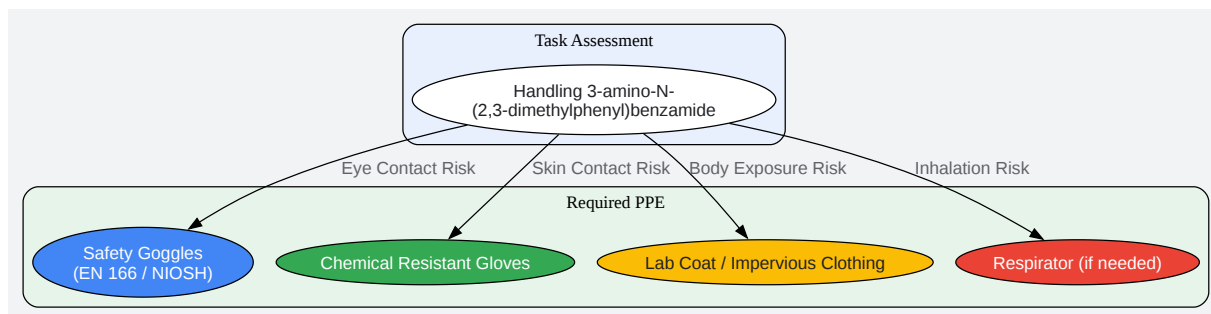
Engineering Controls

- Ventilation: All handling of **3-amino-N-(2,3-dimethylphenyl)benzamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[2][5][7]} This is the primary means of controlling inhalation exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to prevent skin and eye contact.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[2]
- Skin Protection: Wear impervious, flame-retardant clothing and compatible chemical-resistant gloves.^{[2][7]} The specific glove material should be selected based on the solvent being used.
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a full-face respirator should be used.^[2]



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Caption: Personal Protective Equipment (PPE) Selection Guide.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining a safe laboratory environment.

Handling

- Avoid contact with skin and eyes.[2]
- Avoid the formation of dust and aerosols.[2]
- Use non-sparking tools to prevent electrostatic discharge.[2]
- Wash hands thoroughly after handling.[4][5][6]

Storage

- Store in a tightly closed container.[2][4][5][6]
- Keep in a dry, cool, and well-ventilated place.[2][4][5][8]

First-Aid Measures

In the event of an exposure, immediate and appropriate first aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention. [2] [4]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. [2] [4] [8]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention. [2] [4] [8]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention. [2]

Accidental Release Measures

A clear and practiced response plan is essential for managing accidental spills.

Step-by-Step Spill Response Protocol:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)
- Absorb: For small spills, collect the material with an inert absorbent material.
- Collect: Carefully scoop or sweep up the spilled material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[\[2\]](#)[\[7\]](#)

- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.[\[2\]](#)

Stability and Reactivity

While specific reactivity data for **3-amino-N-(2,3-dimethylphenyl)benzamide** is not available, general principles for organic amides should be followed.[\[2\]](#)

- Conditions to Avoid: Avoid dust generation.[\[5\]](#)
- Incompatible Materials: Avoid strong oxidizing agents.[\[5\]](#)
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon oxides and nitrogen oxides.[\[5\]](#)

Toxicological and Ecological Information

There is no specific toxicological or ecological data available for **3-amino-N-(2,3-dimethylphenyl)benzamide** in the provided search results.[\[2\]](#) As a precautionary measure, it should be handled as a compound with unknown toxicity. Release into the environment should be avoided.[\[7\]](#)

Disposal Considerations

All waste materials should be considered hazardous and disposed of accordingly.

- Product: The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[2\]](#)
- Contaminated Packaging: Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[\[2\]](#)

References

- 3-amino Benzamide SAFETY DATA SHEET Section 2. Hazards - Studylib. (URL: [\[Link\]](#))
- 3-amino-N-(2,4-dimethylphenyl)benzamide | C₁₅H₁₆N₂O | CID 13660413 - PubChem. (URL: [\[Link\]](#))
- Benzamide - Wikipedia. (URL: [\[Link\]](#))

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- To cite this document: BenchChem. ["3-amino-N-(2,3-dimethylphenyl)benzamide safety data sheet"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012168#3-amino-n-2-3-dimethylphenyl-benzamide-safety-data-sheet]

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